

Technical Guide: Synthesis of 3-Methyloxolan-3-amine Hydrochloride

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Compound of Interest

Compound Name: 3-Methyloxolan-3-amine
hydrochloride

CAS No.: 1423034-45-0

Cat. No.: B1376606

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Executive Summary & Retrosynthetic Logic

The target molecule, **3-Methyloxolan-3-amine hydrochloride**, features a sterically hindered primary amine attached to a quaternary carbon within a tetrahydrofuran (oxolane) ring. Direct nucleophilic substitution (e.g.,

on a tertiary halide) is non-viable due to the dominance of

elimination. Similarly, reductive amination is inaccessible because the target carbon is quaternary, precluding the necessary ketone precursor.

Therefore, the most robust synthetic strategy involves constructing the carbon skeleton first, followed by a functional group interconversion (FGI) that retains the quaternary architecture.

Selected Route:

-Alkylation of an ester followed by a Curtius Rearrangement.

- Alkylation: Installation of the methyl group at the C3 position of methyl tetrahydrofuran-3-carboxylate.
- Hydrolysis: Conversion of the ester to the carboxylic acid.
- Curtius Rearrangement: Conversion of the acid to a Boc-protected amine via an acyl azide and isocyanate intermediate.
- Acidolysis: Removal of the protecting group to yield the hydrochloride salt.

Retrosynthetic Pathway (Graphviz)

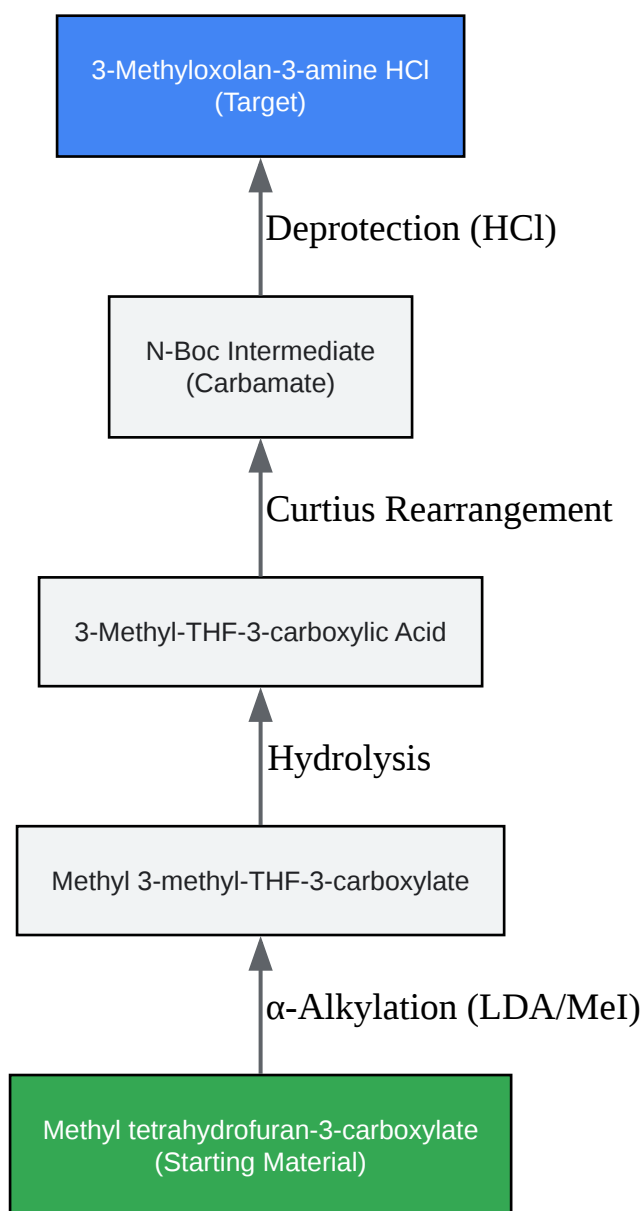


Figure 1: Retrosynthetic Disconnection Approach

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Detailed Experimental Protocol

Stage 1: Construction of the Quaternary Center

Objective: Synthesis of Methyl 3-methyltetrahydrofuran-3-carboxylate. Principle: Kinetic enolate formation using a sterically hindered base (LDA) to prevent self-condensation, followed by trapping with methyl iodide.

Reagent	Equiv.[3]	Role
Methyl tetrahydrofuran-3-carboxylate	1.0	Substrate
Lithium Diisopropylamide (LDA)	1.1	Base (Kinetic)
Methyl Iodide (MeI)	1.2	Electrophile
THF (Anhydrous)	Solvent	Medium

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask under Argon atmosphere. Charge with anhydrous THF and cool to -78°C.
- Enolization: Add LDA (2.0 M in THF/heptane) dropwise over 20 minutes. Ensure internal temperature does not exceed -70°C.
- Addition: Add Methyl tetrahydrofuran-3-carboxylate dropwise. Stir at -78°C for 45 minutes to ensure complete enolate formation.
- Alkylation: Add Methyl Iodide (MeI) dropwise. The solution may become cloudy.
- Warming: Allow the reaction to warm slowly to 0°C over 2 hours.
- Quench: Quench with saturated aqueous .
- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over , and concentrate in vacuo.
- Purification: Flash column chromatography (Hexanes/EtOAc) is usually required to separate the methylated product from unreacted starting material.

Stage 2: Hydrolysis to the Carboxylic Acid

Objective: Synthesis of 3-methyltetrahydrofuran-3-carboxylic acid.

Protocol:

- Dissolve the methylated ester (from Stage 1) in a 3:1 mixture of THF:Water.
- Add Lithium Hydroxide monohydrate ($\text{LiOH}\cdot\text{H}_2\text{O}$) (2.0 equiv).
- Stir vigorously at 60°C for 4-6 hours. Monitor by TLC (disappearance of ester).
- Workup: Cool to room temperature. Acidify carefully with 1N HCl to pH ~2.
- Extract exhaustively with Ethyl Acetate (the acid is polar). Dry and concentrate to yield the crude carboxylic acid. This is typically pure enough for the next step.

Stage 3: The Curtius Rearrangement (One-Pot DPPA Method)

Objective: Conversion of the acid to tert-butyl (3-methyltetrahydrofuran-3-yl)carbamate.

Mechanistic Insight: Diphenylphosphoryl azide (DPPA) activates the acid to an acyl azide, which undergoes thermal rearrangement to an isocyanate. The isocyanate is trapped in situ by tert-butanol to form the Boc-protected amine.

Reagent	Equiv. [3]	Role
3-Methyl-THF-3-carboxylic acid	1.0	Substrate
DPPA	1.1	Azide Source
Triethylamine (TEA)	1.2	Base
tert-Butanol (-BuOH)	10.0+	Solvent/Nucleophile

Protocol:

- Activation: Dissolve the carboxylic acid in anhydrous Toluene (or excess

-BuOH). Add Triethylamine.

- Azidation: Add DPPA dropwise at room temperature. Stir for 30 minutes.
- Rearrangement: Heat the reaction mixture to 80°C. Evolution of gas will be observed.
- Trapping: If Toluene was used as solvent, add excess -BuOH after gas evolution ceases (approx 1-2 hours) and reflux for an additional 4 hours. If -BuOH was the solvent, simply reflux overnight.
- Workup: Cool, dilute with EtOAc, wash with 5% (removes phosphate byproducts) and brine.
- Purification: Silica gel chromatography (0-30% EtOAc in Hexanes). The product is a white to off-white solid.

Stage 4: Deprotection to the Hydrochloride Salt

Objective: Synthesis of **3-Methyloxolan-3-amine hydrochloride**.

Protocol:

- Dissolve the Boc-carbamate in a minimal amount of Dichloromethane (DCM) or 1,4-Dioxane.
- Add 4N HCl in Dioxane (5.0 equiv).
- Stir at room temperature for 2-4 hours. A white precipitate should form.
- Isolation: Dilute with diethyl ether (to force complete precipitation). Filter the solid under or Argon (the salt is hygroscopic).
- Drying: Dry under high vacuum to yield the target hydrochloride salt.

Process Logic & Pathway Visualization

The following diagram illustrates the detailed reaction flow, highlighting the critical intermediates and the specific reagents used to drive the equilibrium forward.

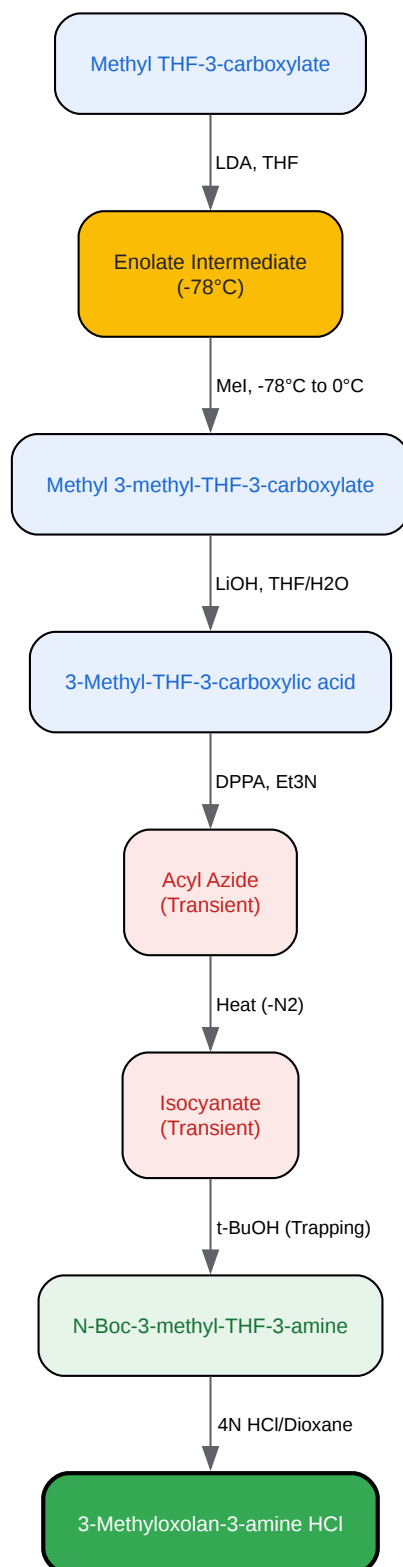


Figure 2: Step-by-Step Reaction Pathway

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Critical Process Controls & Troubleshooting

Safety: Handling DPPA and Azides

The Curtius rearrangement involves the evolution of nitrogen gas and the formation of potentially explosive acyl azides.

- **Thermal Control:** Never heat the reaction mixture rapidly. A controlled ramp to 80°C prevents runaway gas evolution.
- **Ventilation:** Ensure the reaction vessel is vented to a scrubber or fume hood exhaust to handle release.
- **Isolation:** Do not isolate the acyl azide intermediate. It is best processed in situ to the isocyanate.

Moisture Sensitivity (Stage 1)

The alkylation step is strictly moisture-sensitive.

- **Symptom:** Low yield of methylated product; recovery of starting material.
- **Cause:** Quenching of LDA by atmospheric moisture.
- **Correction:** Use freshly distilled THF (from Na/Benzophenone) or solvent from a drying column. Ensure the LDA is titrated if stored for long periods.

Purification of the Amine Salt

Amine salts, particularly small heterocyclic ones, can be hygroscopic.

- **Handling:** Filter the final HCl salt under an inert atmosphere (nitrogen blanket).
- **Storage:** Store in a desiccator. If the salt becomes a gum (deliquescence), triturating with anhydrous acetonitrile or diethyl ether and sonication often induces crystallization.

Analytical Validation

To validate the synthesis, the following spectral data should be obtained for the final product (3-Methyloxolan-3-amine HCl):

- ¹H NMR (D₂O or DMSO-d₆):
 - ~1.40 ppm (s, 3H,).
 - ~2.0-2.3 ppm (m, 2H, Ring at C4).
 - ~3.6-4.0 ppm (m, 4H, Ring -O- at C2 and C5).
 - Note: The protons on the ammonium group () will exchange with D₂O and may not be visible, but will appear as a broad singlet at ~8.5 ppm in DMSO-d₆.
- ¹³C NMR:
 - Distinct quaternary carbon signal around 55-60 ppm.
 - Methyl carbon signal around 20-25 ppm.
 - Ether carbons (C2, C5) around 65-75 ppm.

References

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